

kobe2602 stock solution preparation

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Compound Focus: kobe2602

Cat. No.: S548386

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Kobe2602 Solution Preparation Data

The table below summarizes the solubility data and stock solution preparation information for **Kobe2602** from supplier websites.

Parameter	Details
Molecular Weight	419.31 g/mol [1] [2]
Solubility in DMSO	84 mg/mL (200.32 mM) [1]
Solubility in Ethanol	14 mg/mL [2] to 40 mg/mL [1]
Solubility in Water	Insoluble [1] [2]
Recommended Stock Concentration	5 mg/mL (homogeneous suspension in 1% CMC-Na) for <i>in vivo</i> studies [1]
Storage & Stability	Store at -20°C as a powder; using fresh, dry DMSO is recommended for solubility [1] [2]

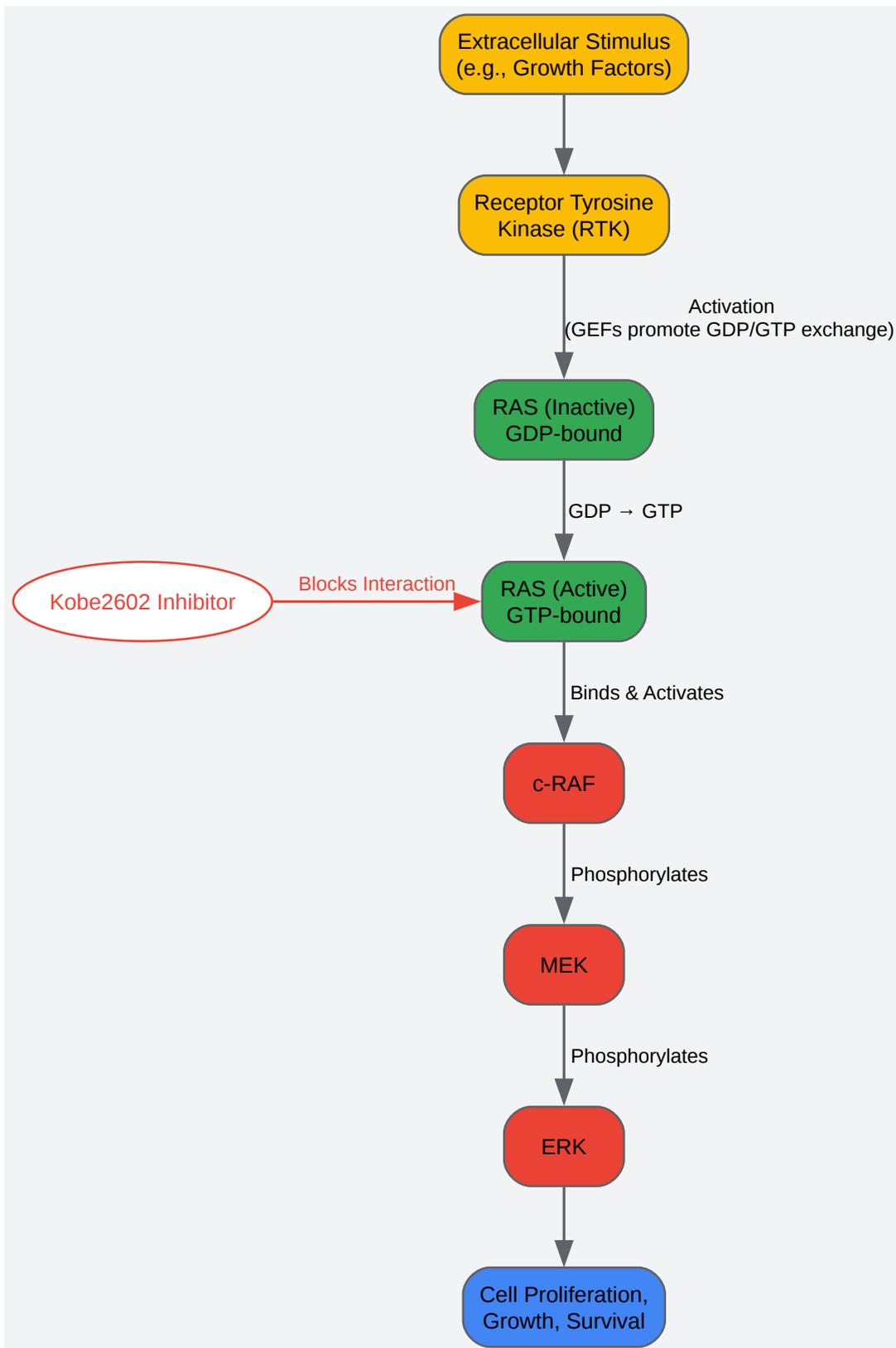
Key Experimental Protocols & Data

Kobe2602 has been characterized in several biological assays. The following table outlines the experimental findings, though full methodological details are not provided in the search results.

Experiment / Assay	Reported Finding / Activity	Key Parameters (if available)
In vitro Ras-Raf Binding Inhibition	Ki = 149 μ M [1] [2] [3]	Biochemical assay measuring blockade of H-Ras GTP binding to c-Raf-1 [1].
Cell-Based Ras-Raf Binding Inhibition	IC ₅₀ \approx 10 μ M [2]	Dose-dependent inhibition in NIH 3T3 cells [2].
Downstream Signaling Suppression	Effective suppression of MEK & ERK phosphorylation [2]	20 μ M concentration in NIH 3T3 cells [2].
Colony Formation Inhibition	IC ₅₀ = 1.4 μ M [2] [3]	In NIH 3T3 cells transfected with H-rasG12V [2].
Antitumor Activity *In Vivo*	40-50% tumor growth inhibition [2] [3]	80 mg/kg oral dose in mice bearing SW480 xenografts [2] [3].

RAS Signaling Pathway & Kobe2602 Mechanism

Kobe2602 functions as a selective Ras inhibitor. It acts by blocking the interaction between active, GTP-bound Ras and its key downstream effector, c-Raf-1 [1] [3]. This disruption prevents the activation of the canonical MAPK signaling cascade (Ras-RAF-MEK-ERK), a pathway critically involved in cell growth, differentiation, and survival [4] [5]. The following diagram illustrates this pathway and the point of inhibition by **Kobe2602**.



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Important Notes for Researchers

- **Solubility Considerations:** **Kobe2602** is insoluble in water. For *in vitro* cellular assays, DMSO is the recommended solvent. The suppliers note that moisture-absorbing DMSO can reduce solubility, so it is crucial to use fresh, anhydrous DMSO for preparing stock solutions [1] [2].
- **For *In Vivo* Studies:** The protocol for animal studies involves creating a homogeneous suspension using a 1% CMC-Na (carboxymethyl cellulose sodium) solution, with a concentration of ≥ 5 mg/mL [1].
- **Handling and Storage:** The compound should be stored as a powder at -20°C . While long-term storage of the powder is stable, it is generally not recommended to store stock solutions for extended periods [1] [2].

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References

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